

An In-depth Technical Guide to 6-Ethyl-3-decanol (C₁₂H₂₆O)

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 6-Ethyl-3-decanol

Cat. No.: B1618612

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Abstract

6-Ethyl-3-decanol, a branched-chain saturated alcohol with the chemical formula C₁₂H₂₆O, is a molecule of interest within the broader class of fatty alcohols. While specific research on this particular isomer is limited in publicly available scientific literature, this guide provides a comprehensive overview of its known chemical and physical properties. In the absence of direct experimental data for **6-Ethyl-3-decanol**, this document extrapolates potential biological activities, toxicological profiles, and experimental considerations based on studies of structurally related long-chain and branched alcohols. This guide aims to serve as a foundational resource for researchers initiating studies on **6-Ethyl-3-decanol**, highlighting areas where further investigation is critically needed.

Chemical and Physical Properties

6-Ethyl-3-decanol is a secondary alcohol characterized by a ten-carbon chain with an ethyl group at the sixth position and a hydroxyl group at the third position.^{[1][2][3]} Its structure imparts specific physicochemical properties that influence its potential applications and biological interactions.

Table 1: Chemical Identifiers and Synonyms

Identifier	Value
IUPAC Name	6-ethyldecan-3-ol[1][3]
Molecular Formula	C12H26O[1][2][3]
CAS Number	19780-31-5[1][3]
Synonyms	6-Ethyl-3-decanol, 3-Decanol, 6-ethyl-[1][3]

Table 2: Computed Physicochemical Properties

Property	Value	Source
Molecular Weight	186.33 g/mol	PubChem[1][3]
Boiling Point	239.2 °C at 760 mmHg	BOC Sciences
Density	0.828 g/cm ³	BOC Sciences
XLogP3	4.7	PubChem[1][3]
Hydrogen Bond Donor Count	1	PubChem[1][3]
Hydrogen Bond Acceptor Count	1	PubChem[1][3]
Rotatable Bond Count	8	PubChem[1][3]

Synthesis and Manufacturing

Detailed, peer-reviewed synthesis protocols specifically for **6-Ethyl-3-decanol** are not readily available in the scientific literature. However, based on its structure as a secondary alcohol, a plausible synthetic route would involve a Grignard reaction.

A potential, though not experimentally verified, synthesis workflow is outlined below.

Caption: Hypothetical Grignard reaction for the synthesis of **6-Ethyl-3-decanol**.

Potential Biological Activity and Applications in Drug Development

Direct studies on the biological activity or drug development applications of **6-Ethyl-3-decanol** are currently lacking in the available literature. However, the broader class of long-chain fatty alcohols has been investigated for various biological effects, primarily antimicrobial properties.

It is plausible that **6-Ethyl-3-decanol** could exhibit some degree of antibacterial or antifungal activity. The mechanism of action for some fatty alcohols involves disruption of the microbial cell membrane. The specific isomeric structure of **6-Ethyl-3-decanol** would likely influence its efficacy and spectrum of activity.

Due to the absence of specific data, a logical workflow for the initial biological screening of **6-Ethyl-3-decanol** is proposed.

Caption: A logical workflow for the initial biological evaluation of **6-Ethyl-3-decanol**.

Experimental Protocols

As no specific experimental studies involving **6-Ethyl-3-decanol** have been identified in the literature, this section provides a generalized, hypothetical protocol for assessing its antibacterial activity, based on standard methodologies.

Hypothetical Protocol: Determination of Minimum Inhibitory Concentration (MIC) via Broth Microdilution

- **Preparation of Stock Solution:** Prepare a stock solution of **6-Ethyl-3-decanol** in a suitable solvent (e.g., dimethyl sulfoxide, DMSO) at a concentration of 10 mg/mL.
- **Bacterial Culture:** Inoculate a suitable bacterial strain (e.g., *Staphylococcus aureus* ATCC 29213) into Mueller-Hinton Broth (MHB) and incubate at 37°C until the culture reaches the logarithmic growth phase.
- **Standardization of Inoculum:** Adjust the bacterial suspension to a turbidity equivalent to a 0.5 McFarland standard, which corresponds to approximately 1.5×10^8 CFU/mL. Further dilute this suspension to achieve a final inoculum concentration of 5×10^5 CFU/mL in the test wells.

- **Serial Dilution:** In a 96-well microtiter plate, perform a two-fold serial dilution of the **6-Ethyl-3-decanol** stock solution with MHB to obtain a range of concentrations (e.g., from 256 µg/mL to 0.5 µg/mL).
- **Inoculation:** Add the standardized bacterial inoculum to each well.
- **Controls:** Include a positive control (broth with inoculum, no compound) and a negative control (broth only).
- **Incubation:** Incubate the plate at 37°C for 18-24 hours.
- **Determination of MIC:** The MIC is the lowest concentration of the compound that completely inhibits visible bacterial growth.

Toxicology and Safety

There is no specific toxicological data for **6-Ethyl-3-decanol**. However, the safety of branched-chain saturated alcohols has been assessed as a group for their use as fragrance ingredients. [4] Generally, they exhibit low acute toxicity.[4] Skin and eye irritation potential can vary among different isomers. For long-chain alcohols, irritation is dependent on chain length, with those in the C6-C11 range being more likely to be irritants.[5] It is also noted that developmental toxicity for branched-chain alcohols should be evaluated on a case-by-case basis.[4]

Table 3: General Toxicological Profile of Branched-Chain Saturated Alcohols

Endpoint	Observation	Reference
Acute Toxicity	Low order of acute toxicity.	Belsito et al., 2010[4]
Skin Irritation	Variable, isomer-dependent.	Belsito et al., 2010[4]
Eye Irritation	Can cause moderate to severe irritation undiluted.	Belsito et al., 2010[4]
Genotoxicity	No evidence of in vivo or in vitro genotoxicity for tested compounds.	Belsito et al., 2010[4]
Developmental Toxicity	Requires case-by-case investigation for individual structures.	Belsito et al., 2010[4]

Conclusion and Future Directions

6-Ethyl-3-decanol is a structurally defined branched-chain fatty alcohol for which a significant gap in the scientific literature exists. While its fundamental chemical and physical properties can be described, there is a notable absence of data regarding its synthesis, biological activity, and potential applications in drug development. The information presented in this guide, largely inferred from related compounds, underscores the need for empirical studies to elucidate the specific characteristics of this molecule. Future research should prioritize the development of a reliable synthetic protocol, followed by a systematic screening for biological activities, particularly antimicrobial effects. Such studies will be crucial in determining whether **6-Ethyl-3-decanol** holds any promise as a therapeutic agent or a valuable chemical intermediate.

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Phone: (601) 213-4426

Email: info@benchchem.com